

# Discovery and history of Perfluorophenyl ethenesulfonate.

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## Compound of Interest

Compound Name: Perfluorophenyl ethenesulfonate

Cat. No.: B1227230

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## Perfluorophenyl Ethenesulfonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Perfluorophenyl ethenesulfonate**, also known as pentafluorophenyl vinyl sulfonate, is a fluorinated organic compound with growing significance as a versatile reagent in organic synthesis. Its unique electronic properties, stemming from the presence of a pentafluorophenyl group and a vinyl sulfonate moiety, make it a valuable building block for the construction of complex molecules, including functionalized sulfonamides. While the precise historical account of its initial discovery remains elusive in readily available literature, its characterization and utility in synthetic chemistry have been documented in various publications. This guide provides a comprehensive overview of the current knowledge on **Perfluorophenyl ethenesulfonate**, focusing on its synthesis, properties, and applications.

### Physicochemical Properties

A summary of the key physicochemical properties of **Perfluorophenyl ethenesulfonate** is presented in the table below.

Property	Value	Reference
CAS Number	452905-58-7	N/A
Molecular Formula	C <sub>8</sub> H <sub>3</sub> F <sub>5</sub> O <sub>3</sub> S	N/A
Molecular Weight	274.17 g/mol	N/A
Appearance	Not specified in literature; likely a liquid or low-melting solid	N/A

## Synthesis of Perfluorophenyl Ethenesulfonate

While the seminal publication detailing the first synthesis of **Perfluorophenyl ethenesulfonate** could not be definitively identified, a plausible and commonly employed method for the preparation of vinyl sulfonates involves the reaction of a sulfonyl chloride with a vinyllating agent or the sulfonylation of an alkene. A general synthetic approach is outlined below.

### Experimental Protocol: General Synthesis of Vinyl Sulfonates

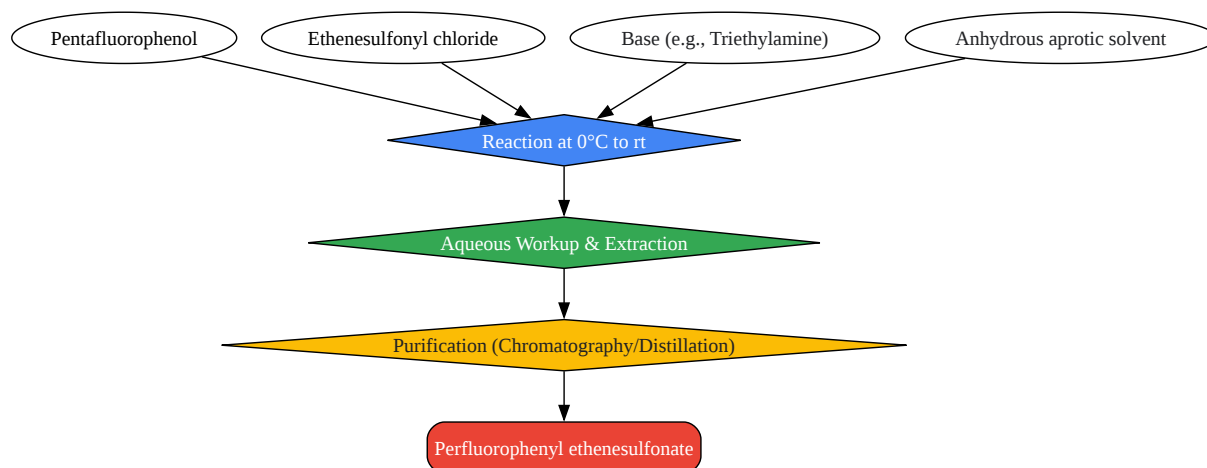
A common method for the synthesis of vinyl sulfonates is the reaction of ethenesulfonyl chloride with an appropriate alcohol or phenol in the presence of a base. For **Perfluorophenyl ethenesulfonate**, this would involve the reaction of ethenesulfonyl chloride with pentafluorophenol.

Materials:

- Pentafluorophenol
- Ethenesulfonyl chloride
- Triethylamine or other suitable non-nucleophilic base
- Anhydrous aprotic solvent (e.g., dichloromethane, diethyl ether)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- A solution of pentafluorophenol in an anhydrous aprotic solvent is prepared in a flask under an inert atmosphere (e.g., nitrogen or argon).
- The solution is cooled to 0 °C in an ice bath.
- Triethylamine (or an equivalent base) is added dropwise to the solution with stirring.
- Ethenesulfonyl chloride is then added dropwise to the reaction mixture, maintaining the temperature at 0 °C.
- After the addition is complete, the reaction is allowed to warm to room temperature and stirred for a specified period (typically several hours to overnight), monitoring the reaction progress by a suitable technique (e.g., TLC or GC-MS).
- Upon completion, the reaction mixture is quenched with water or a dilute aqueous acid solution.
- The organic layer is separated, and the aqueous layer is extracted with the organic solvent.
- The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), and filtered.
- The solvent is removed under reduced pressure to yield the crude product.
- Purification of the crude product is typically achieved by column chromatography on silica gel or distillation under reduced pressure to afford pure **Perfluorophenyl ethenesulfonate**.



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## Chemical Reactivity and Applications in Synthesis

**Perfluorophenyl ethenesulfonate** is a highly reactive and versatile synthetic intermediate. The electron-withdrawing nature of the pentafluorophenyl group makes the vinyl sulfonate an excellent Michael acceptor and a reactive partner in various cycloaddition reactions.

### 1,3-Dipolar Cycloaddition Reactions

**Perfluorophenyl ethenesulfonate** has been shown to be a competent dipolarophile in 1,3-dipolar cycloaddition reactions with nitrones. These reactions proceed with high regio- and stereoselectivity to afford isoxazolidine derivatives, which can be further functionalized.

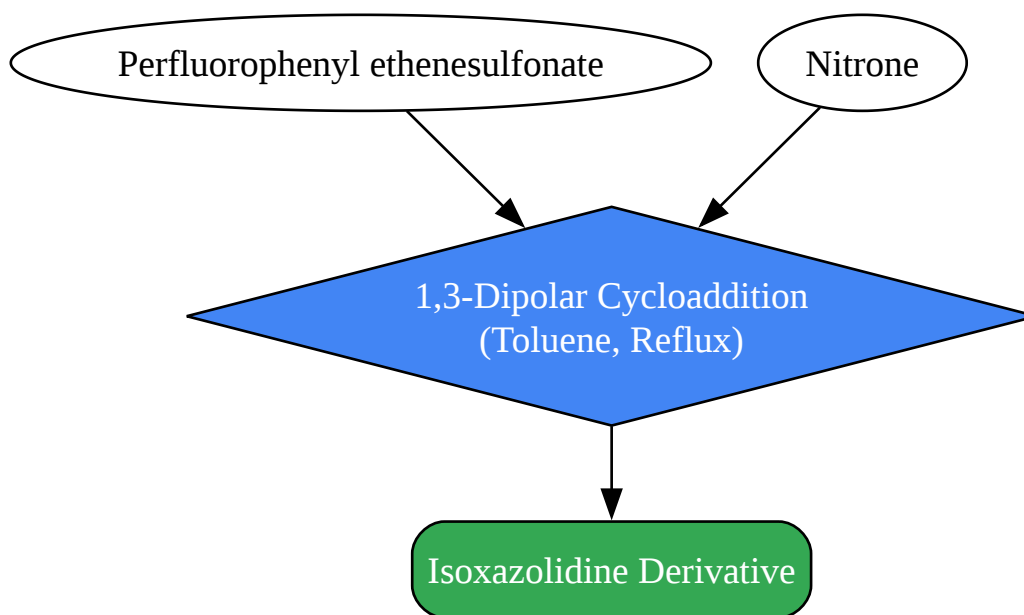
Materials:

- **Perfluorophenyl ethenesulfonate**

- Nitron (e.g., C-phenyl-N-methylnitron)
- Anhydrous toluene
- Standard laboratory glassware for reflux reactions

Procedure:

- A solution of **Perfluorophenyl ethenesulfonate** and the nitron in anhydrous toluene is prepared in a round-bottom flask equipped with a reflux condenser.
- The reaction mixture is heated to reflux and maintained at this temperature for a specified period (typically several hours), with reaction progress monitored by TLC.
- Upon completion, the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel to yield the desired isoxazolidine product.



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## Radical Addition Reactions

The electron-deficient double bond of **Perfluorophenyl ethenesulfonate** is susceptible to radical addition. This reactivity has been exploited to introduce various functional groups onto the ethenesulfonate backbone.

## Applications in Drug Development

Currently, there is no specific information available in the searched literature detailing the direct application of **Perfluorophenyl ethenesulfonate** in drug development or its interaction with specific signaling pathways. However, its utility in the synthesis of functionalized sulfonamides suggests a potential role in medicinal chemistry. Sulfonamides are a well-established class of pharmacophores present in a wide range of therapeutic agents. The ability to readily synthesize novel and complex sulfonamide derivatives using **Perfluorophenyl ethenesulfonate** as a starting material could be of significant interest to drug discovery programs.

## Conclusion

**Perfluorophenyl ethenesulfonate** is a valuable and reactive building block in modern organic synthesis. While its detailed historical discovery remains to be fully elucidated, its synthetic utility, particularly in the construction of heterocyclic systems and functionalized sulfonamides, is evident from the existing scientific literature. The compound's unique reactivity profile, stemming from its fluorinated aromatic ring and activated vinyl system, offers considerable potential for the development of novel synthetic methodologies. Further exploration of its reactivity and the biological activity of its derivatives may open new avenues for its application in materials science and drug discovery.

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